

2-Bromo-4-methoxyphenylacetic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4-methoxyphenylacetic acid

Cat. No.: B1276812

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An In-depth Technical Guide on **2-Bromo-4-methoxyphenylacetic acid**

This technical guide provides essential information on **2-Bromo-4-methoxyphenylacetic acid**, a compound relevant to researchers, scientists, and professionals in drug development. It is a versatile building block in the synthesis of various bioactive molecules.^[1]

Physicochemical Properties

The fundamental molecular properties of **2-Bromo-4-methoxyphenylacetic acid** are summarized below.

Property	Value	Source
Molecular Formula	C9H9BrO3	[1][2][3][4]
Molecular Weight	245.07 g/mol	[1][2]
CAS Number	66916-99-2	[1][2][3][4]
Appearance	Cream or White Powder	[1][4]
Melting Point	127-131 °C	[1][2]

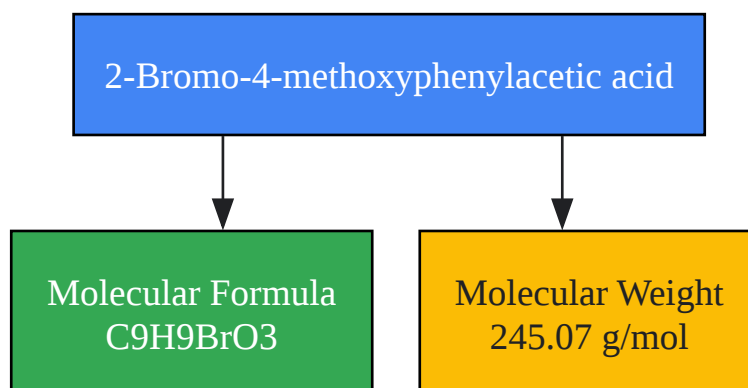
Structural and Chemical Identifiers

Further identification and structural details are provided to ensure accurate application in experimental settings.

Identifier	Value
IUPAC Name	2-(2-bromo-4-methoxyphenyl)acetic acid
SMILES	<chem>COc1ccc(CC(O)=O)c(Br)c1</chem>
InChI Key	XQELSBAAFMYSMG-UHFFFAOYSA-N

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental properties.



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Caption: Relationship between the compound and its molecular properties.

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